

# Isopropyl formate proper disposal procedures

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## Compound of Interest

Compound Name: **Isopropyl formate**

Cat. No.: **B1221721**

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Proper disposal of **isopropyl formate** is critical for ensuring laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step protocol for researchers, scientists, and drug development professionals to manage and dispose of **isopropyl formate** waste safely and in compliance with regulations.

## Immediate Safety Information

**Isopropyl formate** is a highly flammable liquid and vapor that can cause serious eye irritation and respiratory irritation.<sup>[1][2]</sup> It may also cause drowsiness or dizziness.<sup>[1][2]</sup> Therefore, strict safety measures must be observed when handling this chemical for disposal.

### Handling Precautions:

- Always handle **isopropyl formate** in a well-ventilated area, such as a chemical fume hood.  
<sup>[1]</sup>
- Wear appropriate personal protective equipment (PPE), including chemical-impermeable gloves, safety goggles or a face shield, and a lab coat.<sup>[1]</sup>
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.<sup>[1][2][3]</sup>
- Use non-sparking tools and explosion-proof equipment.<sup>[1][2][3]</sup>
- Ground and bond containers and receiving equipment to prevent static discharge.<sup>[1][2][3]</sup>

### In Case of a Spill:

- Remove all sources of ignition and evacuate personnel to a safe area.[1][2]
- Ensure adequate ventilation.[1][2]
- Contain the spill using an inert absorbent material.[2][3]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[1][2][3]

## Quantitative Hazard Data

The following table summarizes key quantitative data for **isopropyl formate**, highlighting its hazardous properties.

Property	Value	Source
Flash Point	-13.9 °C (7.0 °F) - closed cup	
Autoignition Temperature	460 °C (860 °F)	[3]
Boiling Point	68 °C	
Vapor Density	3.03 (Air = 1)	[4]
Water Solubility	20,655 mg/L at 25 °C	[1]

## Step-by-Step Disposal Protocol

**Isopropyl formate** is classified as a hazardous waste due to its ignitability.[2][5] It must not be disposed of down the drain or in regular trash.[6][7] The proper disposal method involves collection and transfer to a licensed hazardous waste disposal facility.

### 1. Waste Collection:

- Designate a specific, compatible container for **isopropyl formate** waste. The original container is often a suitable choice, provided it is in good condition.[8] Food-grade containers are not acceptable for storing hazardous waste.[8]
- The container must be made of a material that is chemically compatible with **isopropyl formate**.

- Ensure the container has a secure, leak-proof cap and is kept closed except when adding waste.[7][8]

## 2. Labeling:

- Clearly label the waste container with the words "Hazardous Waste" and the full chemical name, "**Isopropyl Formate**".[9]
- Include information about the hazards, such as "Ignitable" or "Flammable".[9]
- It is also good practice to list the constituents and their approximate percentages if it is a mixed waste stream.[9]

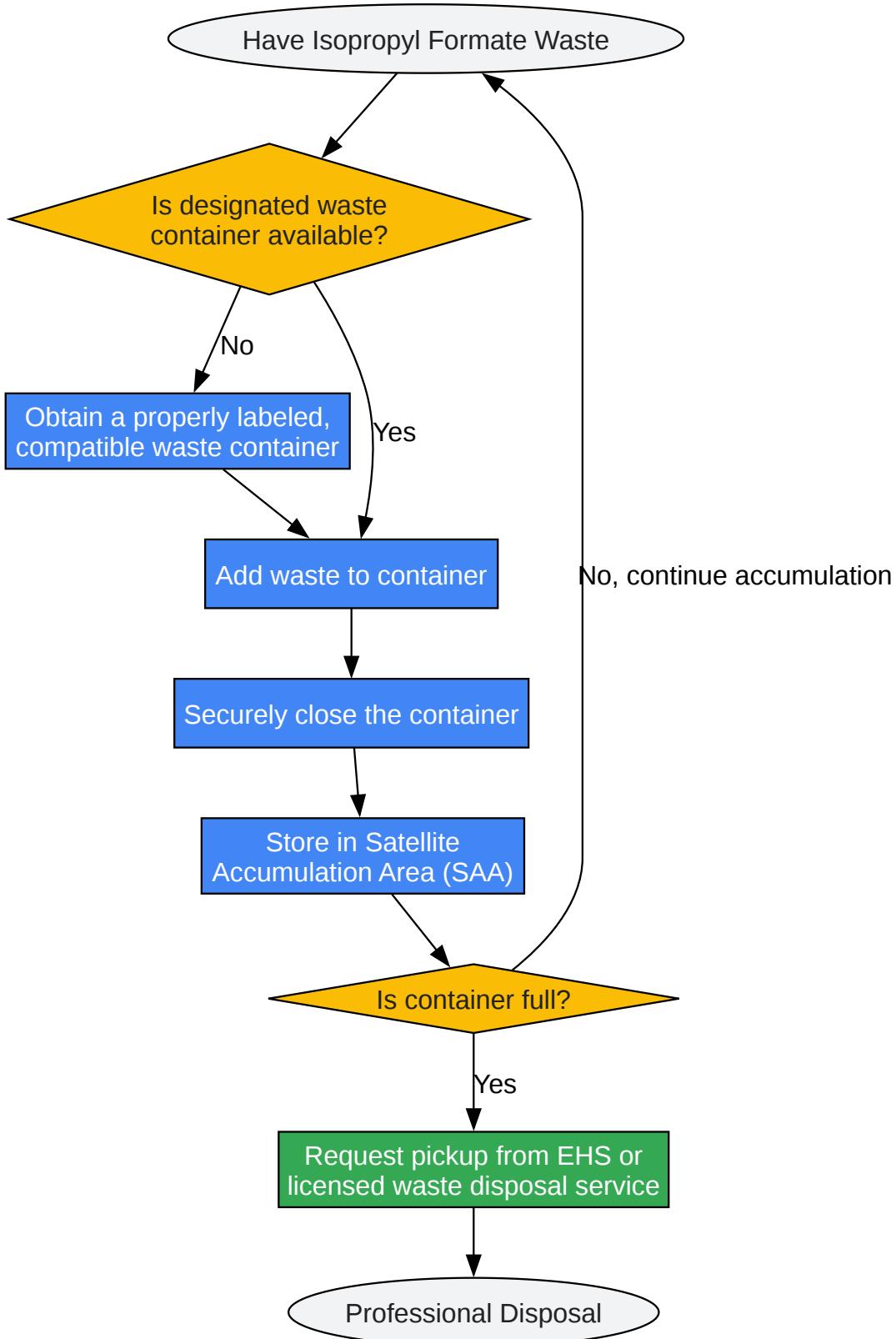
## 3. Storage:

- Store the waste container in a designated "Satellite Accumulation Area" (SAA), which must be at or near the point of generation.[7][8]
- The SAA should be a well-ventilated, cool, and dry location, away from sources of ignition.[2][3]
- Segregate **isopropyl formate** waste from incompatible materials, such as acids, bases, and oxidizing agents.[3][8]
- Regularly inspect the storage area for any signs of container leakage.[8][10]

## 4. Arranging for Disposal:

- Once the container is full, or within one year of the first addition of waste, arrange for pickup by your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal contractor.[7][8]
- Follow your institution's specific procedures for requesting a waste pickup, which may involve an online system or specific tagging requirements.[9]
- Do not attempt to transport hazardous waste yourself.

## Disposal Workflow Diagram



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## References

- 1. echemi.com [echemi.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. fishersci.com [fishersci.com]
- 4. Isopropyl formate | C4H8O2 | CID 12257 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. securewaste.net [securewaste.net]
- 6. acs.org [acs.org]
- 7. ehrs.upenn.edu [ehrs.upenn.edu]
- 8. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 9. m.youtube.com [m.youtube.com]
- 10. danielshealth.com [danielshealth.com]
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